

An In-depth Technical Guide to (5-Chloro-1-pentynyl)trimethylsilane

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Compound of Interest

Compound Name: (5-Chloro-1-pentynyl)trimethylsilane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(5-Chloro-1-pentynyl)trimethylsilane**, a bifunctional organosilane reagent. We will explore its fundamental chemical and physical properties, outline its primary synthetic applications with mechanistic insights, and detail essential safety and handling protocols.

Core Chemical Identity and Properties

(5-Chloro-1-pentynyl)trimethylsilane is a valuable chemical intermediate characterized by two distinct reactive sites: a terminal alkyne protected by a trimethylsilyl (TMS) group and a primary alkyl chloride. This unique structure allows for selective and sequential chemical transformations, making it a versatile building block in organic synthesis.

The trimethylsilyl group serves as a removable protecting group for the terminal alkyne. This protection is crucial as the acidic proton of a terminal alkyne is incompatible with many organometallic reagents and strong bases used in subsequent reaction steps. The TMS group can be selectively removed under mild conditions, typically using fluoride ion sources (e.g., TBAF) or basic hydrolysis, to reveal the terminal alkyne for further functionalization.

Physicochemical Data

A summary of the key quantitative data for **(5-Chloro-1-pentynyl)trimethylsilane** is presented below. These properties are critical for experimental design, including solvent selection, reaction temperature control, and purification methods.

Property	Value	Reference(s)
Molecular Weight	174.74 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₅ ClSi	[1][2][3]
CAS Number	77113-48-5	[4]
Density	0.977 g/mL at 25 °C	[4]
Boiling Point	75-77 °C at 20.6 mmHg	[4]
Refractive Index	n ₂₀ /D 1.4560	[4]
Flash Point	65 °C (149 °F) - closed cup	[5]

Key Applications in Synthesis

The primary utility of **(5-Chloro-1-pentynyl)trimethylsilane** lies in its role as a precursor to other reactive intermediates, most notably in the field of polymer chemistry.

Synthesis of Anionic Polymerization Initiators

A significant application of this compound is the synthesis of 5-trimethylsilyl-4-pentynyllithium (TMSPLi)[4][6]. This is achieved through a lithium-halogen exchange reaction, where the alkyl chloride is converted to an organolithium reagent.

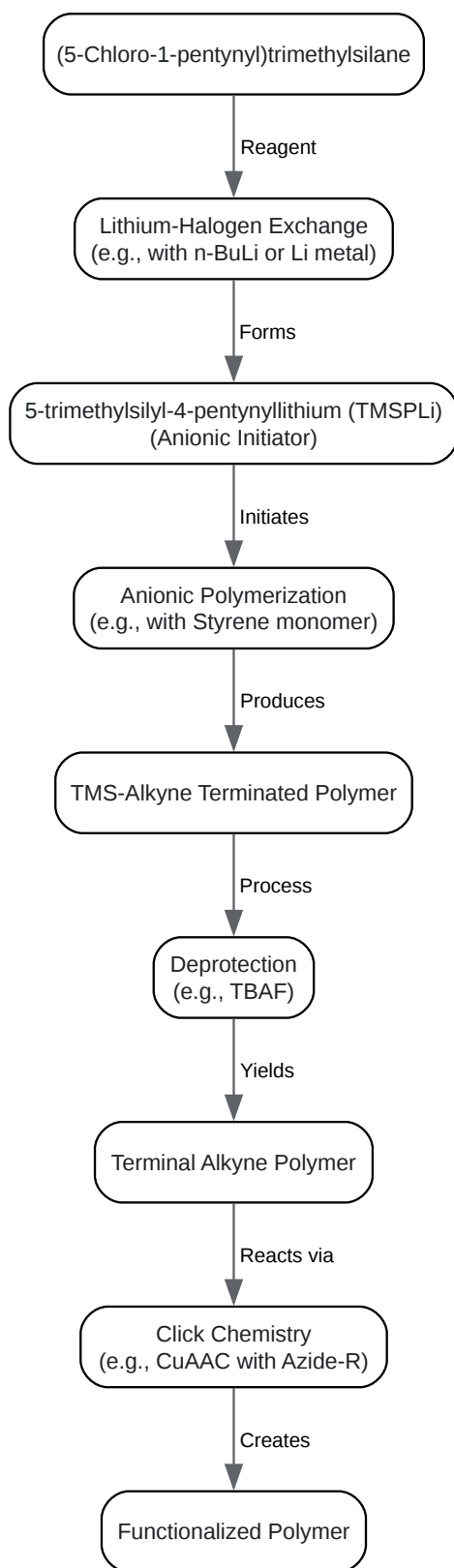
Reaction Causality: The choice of a lithium-halogen exchange is predicated on the higher reactivity of the carbon-chlorine bond compared to the silicon-carbon or other carbon-carbon bonds within the molecule under the specified reaction conditions. This allows for the selective formation of the desired organolithium species.

This newly formed organolithium compound, TMSPLi, can then act as an initiator for the anionic polymerization of various monomers, such as styrene[4][6]. The presence of the TMS-protected alkyne within the initiator introduces a functional handle at the beginning of the polymer chain.

Post-Polymerization Functionalization

After polymerization, the TMS protecting group on the alkyne can be removed. The resulting terminal alkyne on the polymer chain is a versatile functional group that can participate in a variety of subsequent reactions, most notably "click" chemistry reactions like the copper-catalyzed azide-alkyne cycloaddition (CuAAC). This allows for the precise and efficient attachment of other molecules, such as fluorescent dyes, biomolecules, or other polymer chains, to the synthesized polymer.

The overall workflow can be visualized as follows:



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Caption: Synthetic workflow from starting material to a functionalized polymer.

Experimental Protocol: Synthesis of TMSPLi

This protocol is a representative example and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Objective: To synthesize 5-trimethylsilyl-4-pentynyllithium (TMSPLi) for use as an anionic polymerization initiator.

Materials:

- **(5-Chloro-1-pentynyl)trimethylsilane**
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Lithium metal (dispersion or wire)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, a dropping funnel, and an inert gas inlet.
- **Inert Atmosphere:** Purge the entire system with dry argon or nitrogen for at least 30 minutes to eliminate atmospheric oxygen and moisture, which would quench the organolithium reagent.
- **Reagent Addition:** Under a positive pressure of inert gas, add anhydrous solvent (e.g., THF) to the flask, followed by freshly cut lithium metal.
- **Initiation:** Add a small amount of **(5-Chloro-1-pentynyl)trimethylsilane** via the dropping funnel to initiate the reaction. The reaction is often initiated by gentle warming or sonication.
- **Controlled Addition:** Once the reaction has initiated (indicated by a color change or gentle reflux), add the remaining **(5-Chloro-1-pentynyl)trimethylsilane** dropwise from the addition funnel at a rate that maintains a controlled reaction temperature.

- **Reaction Completion:** After the addition is complete, allow the reaction mixture to stir at room temperature or with gentle heating until all the lithium metal has been consumed. The resulting solution of TMSPLi is typically used immediately in the subsequent polymerization step.

This protocol is a self-validating system in that the successful formation of the organolithium reagent is a prerequisite for the subsequent polymerization step. The initiation of polymerization serves as confirmation of the protocol's success.

Safety and Handling

(5-Chloro-1-pentynyl)trimethylsilane is classified as a combustible liquid and can cause serious eye irritation[3].

- **Precautions for Safe Handling:**
 - Handle in a well-ventilated area, preferably within a chemical fume hood[1].
 - Avoid contact with skin and eyes. Wear suitable protective clothing, including neoprene or nitrile rubber gloves and chemical goggles[1][3].
 - Keep away from heat, sparks, open flames, and hot surfaces[3].
 - Use non-sparking tools and take measures to prevent the buildup of electrostatic charge[1][3].
- **Storage Conditions:**
 - Store in a tightly closed container in a dry, cool, and well-ventilated place[1].
 - The storage class is 10 - Combustible liquids[5].
- **In Case of Exposure:**
 - **Eyes:** Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[3].
 - **Skin:** Take off immediately all contaminated clothing and rinse skin with water/shower.

Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical[3].

Conclusion

(5-Chloro-1-pentynyl)trimethylsilane, with a molecular weight of 174.74 g/mol, is a highly versatile bifunctional reagent. Its strategic importance in polymer science is primarily due to its role as a precursor for functional anionic polymerization initiators. The ability to introduce a protected alkyne at the start of a polymer chain, which can later be deprotected and functionalized via click chemistry, offers a powerful tool for the design and synthesis of advanced macromolecular architectures. Proper understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in research and development.

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